

Essential Safety and Logistical Guidance for Handling L-Idose-13C-2

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Compound of Interest

Compound Name: L-Idose-13C-2

Cat. No.: B12392511

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This document provides immediate, essential safety protocols and logistical plans for the operational use and disposal of **L-Idose-13C-2**, a stable isotope-labeled carbohydrate. The following step-by-step guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Identifier: **L-Idose-13C-2** is a stable, non-radioactive isotopically labeled form of L-Idose.[1][2][3][4] As a stable isotope, it does not emit radiation, and therefore, no special precautions for radioactivity are required.[5] The primary hazards are those associated with handling fine chemical powders.

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₅ ¹³ CH ₁₂ O ₆	
Molecular Weight	181.15 g/mol	
Appearance	Solid (assumed)	
Storage Temperature	2-8°C Refrigerator	

Personal Protective Equipment (PPE)

Standard laboratory PPE is required to minimize exposure and ensure safety.

Equipment	Specification
Hand Protection	Chemical impermeable gloves
Eye/Face Protection	Safety glasses with side-shields or goggles
Skin and Body Protection	Lab coat
Respiratory Protection	Use in a well-ventilated area. If dust formation is likely, a NIOSH-approved respirator is recommended.

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **L-Idose-13C-2** and ensure a safe laboratory environment.

Handling:

- Handle in a well-ventilated place.
- Avoid contact with skin and eyes.
- Avoid the formation of dust and aerosols.
- Use non-sparking tools to prevent fire from electrostatic discharge.

Storage:

- Store in a tightly closed container.
- Keep in a dry and well-ventilated place.
- Store at the recommended temperature of 2-8°C.

Emergency Procedures

In the event of exposure or a spill, follow these first-aid and containment measures.

Situation	Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.
Skin Contact	Remove contaminated clothing immediately. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists.
Eye Contact	Rinse with pure water for at least 15 minutes and consult a doctor.
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.
Accidental Release	Avoid dust formation. Use personal protective equipment. Collect the spillage and place it in a suitable, closed container for disposal. Prevent the chemical from entering drains.

Disposal Plan

As **L-Idose-13C-2** is a stable isotope-labeled compound, its disposal is more straightforward than that of radioactive compounds.

Disposal Guidelines:

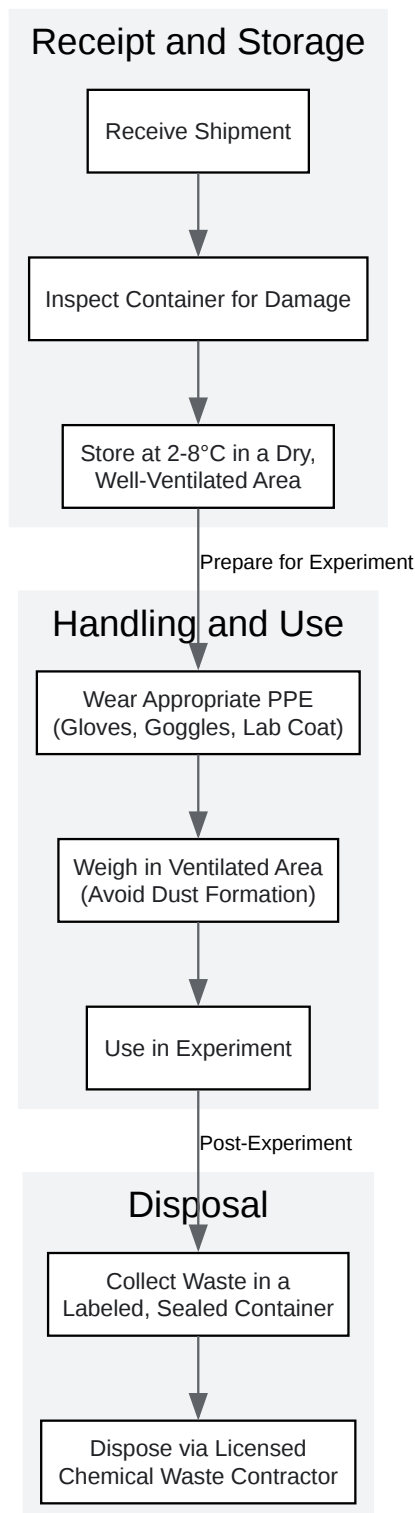
- The waste from stable isotope-labeled compounds is generally treated similarly to common chemical waste.
- Dispose of the material by sending it to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.
- Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.

- Do not discharge into sewer systems.
- Always adhere to local, state, and federal regulations for chemical waste disposal.

Visualized Workflow

The following diagram outlines the key logistical and safety steps for handling **L-Idose-13C-2** from receipt to disposal.

Operational Workflow for L-Idose-13C-2



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Caption: Workflow for handling **L-Idose-13C-2**.

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